

CAS number and identifiers for 1-Isopropyl-1H-indole-2,3-dione.

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Compound of Interest

Compound Name: *1-Isopropyl-1H-indole-2,3-dione*

Cat. No.: B077278

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In-Depth Technical Guide: 1-Isopropyl-1H-indole-2,3-dione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifiers, properties, and available technical data for **1-Isopropyl-1H-indole-2,3-dione**, a molecule of interest in medicinal chemistry and drug development.

Chemical Identifiers and Properties

1-Isopropyl-1H-indole-2,3-dione, also known as 1-isopropylisatin, is a derivative of isatin, a privileged scaffold in the development of novel therapeutic agents. The core chemical identifiers and physical properties are summarized below.

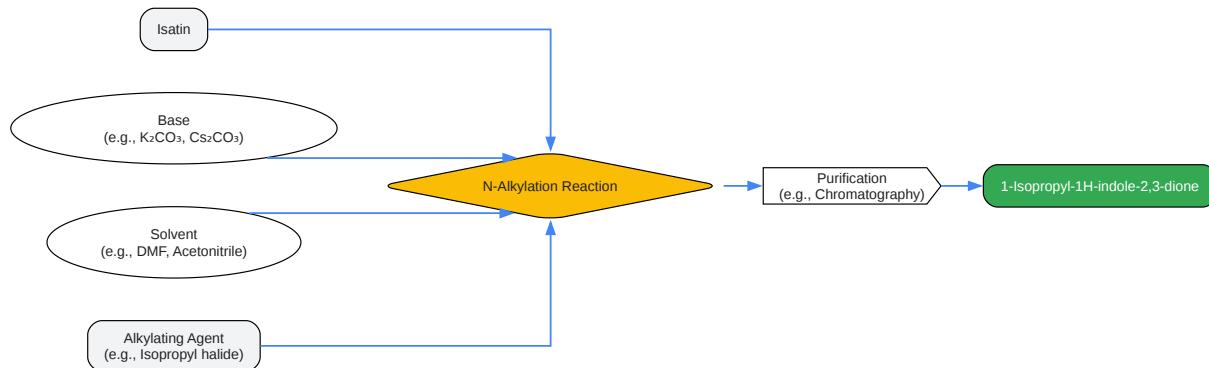
Identifier/Property	Value
CAS Number	10487-31-7 [1]
Molecular Formula	C ₁₁ H ₁₁ NO ₂
Molecular Weight	189.21 g/mol [1]
IUPAC Name	1-(propan-2-yl)indole-2,3-dione
Melting Point	74-76.5 °C [1]
Boiling Point	311.3 ± 25.0 °C (Predicted) [1]

Synthesis and Characterization

The synthesis of N-alkylated isatins, such as **1-Isopropyl-1H-indole-2,3-dione**, is typically achieved through the alkylation of the isatin nitrogen.

General Synthesis Workflow

The logical workflow for the synthesis of N-alkylated isatins can be visualized as follows:

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Caption: General workflow for the synthesis of **1-Isopropyl-1H-indole-2,3-dione**.

Experimental Protocol: General N-Alkylation of Isatin

While a specific detailed protocol for **1-isopropyl-1H-indole-2,3-dione** is not readily available in the searched literature, a general method for the N-alkylation of isatins can be adapted. This procedure is based on methods reported for the synthesis of various N-substituted isatin derivatives.

Materials:

- Isatin
- Isopropyl halide (e.g., 2-bromopropane or 2-iodopropane)
- Anhydrous potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3)

- Anhydrous N,N-Dimethylformamide (DMF) or Acetonitrile
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- To a stirred solution of isatin (1 equivalent) in anhydrous DMF, add anhydrous potassium carbonate (2 equivalents).
- Add the isopropyl halide (1.2 equivalents) to the reaction mixture.
- Stir the reaction mixture at room temperature or gentle heating (e.g., 50-60 °C) and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice-cold water and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the pure **1-Isopropyl-1H-indole-2,3-dione**.

Spectroscopic Data

While specific spectroscopic data for **1-Isopropyl-1H-indole-2,3-dione** is not available in the provided search results, the following table outlines the expected characteristic signals based on the analysis of related isatin derivatives.

Spectroscopic Technique	Expected Data
¹ H NMR	Signals corresponding to the isopropyl group (a septet for the CH proton and a doublet for the two CH ₃ groups) and aromatic protons of the indole ring.
¹³ C NMR	Resonances for the carbonyl carbons (C2 and C3), the isopropyl group carbons, and the aromatic carbons of the indole ring.
IR (Infrared)	Characteristic absorption bands for the two carbonyl groups (C=O) in the region of 1700–1760 cm ⁻¹ and C-N stretching vibrations.
MS (Mass Spectrometry)	A molecular ion peak corresponding to the molecular weight of the compound (m/z = 189.21).

Biological Activity and Potential Applications

Isatin and its derivatives are known to exhibit a wide range of biological activities, and N-alkylation can significantly modulate their potency and selectivity.

Anticancer Activity

N-alkylated isatins have demonstrated cytotoxic effects against various cancer cell lines. The proposed mechanism of action for some N-substituted isatins involves the destabilization of microtubules by binding to the colchicine binding site on β-tubulin, leading to mitotic arrest and suppression of tumor cell growth.

Enzyme Inhibition

Isatin derivatives have been identified as inhibitors of various enzymes, including carboxylesterases. The inhibitory potency of these compounds is often related to their hydrophobicity.

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

This protocol provides a general method for assessing the cytotoxic activity of **1-Isopropyl-1H-indole-2,3-dione** against a cancer cell line.

Materials:

- Cancer cell line (e.g., HeLa, A549)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **1-Isopropyl-1H-indole-2,3-dione** (dissolved in DMSO to prepare a stock solution)
- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution (5 mg/mL in PBS)
- DMSO
- 96-well plates
- Phosphate-buffered saline (PBS)

Procedure:

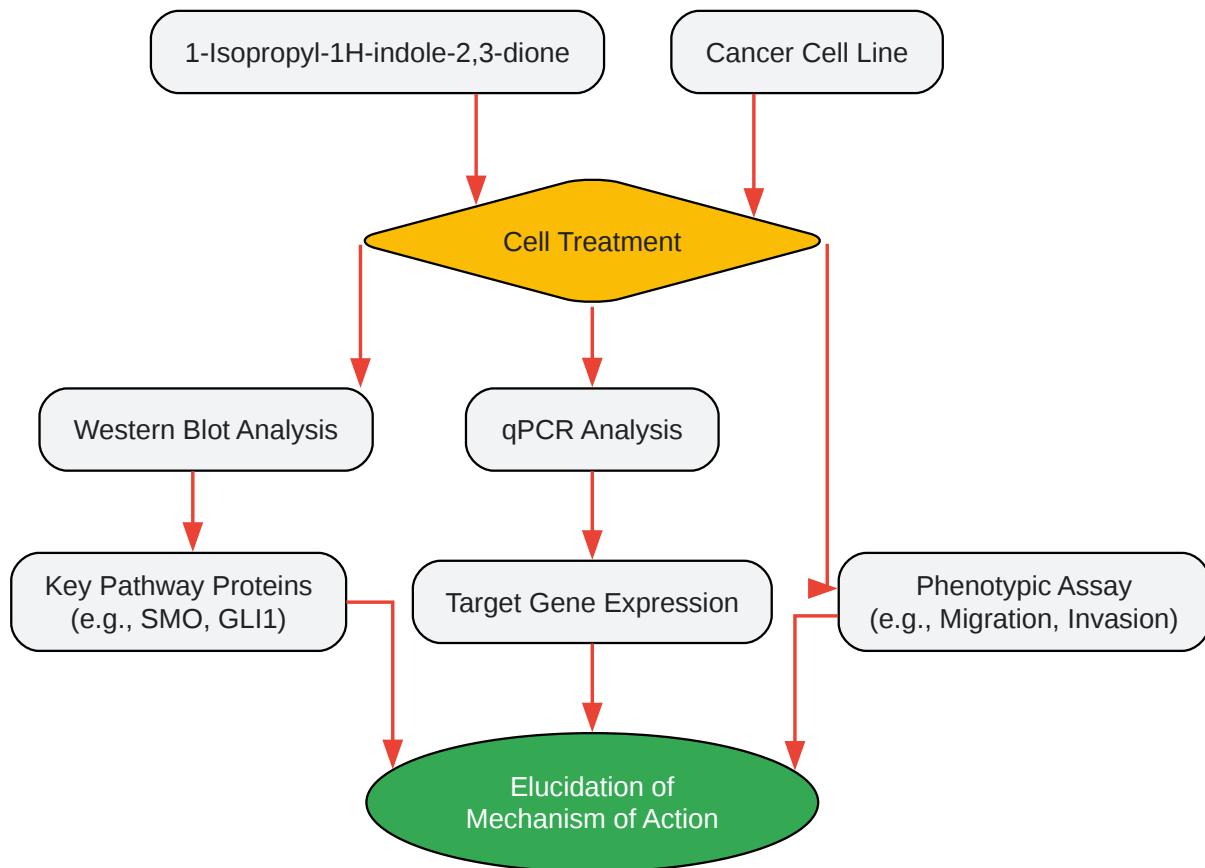
- Seed the cancer cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Prepare serial dilutions of **1-Isopropyl-1H-indole-2,3-dione** in complete culture medium from the stock solution.
- Remove the old medium from the wells and add the medium containing different concentrations of the test compound. Include a vehicle control (medium with DMSO) and a blank (medium only).
- Incubate the plate for a specified period (e.g., 48 or 72 hours) at 37 °C in a humidified incubator with 5% CO₂.

- After the incubation period, add MTT solution to each well and incubate for another 3-4 hours.
- Remove the medium containing MTT and add DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the percentage of cell viability for each concentration and determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth).

Potential Signaling Pathways

While no specific signaling pathways have been elucidated for **1-Isopropyl-1H-indole-2,3-dione**, the broader class of indole derivatives has been shown to interact with various cellular signaling pathways. For instance, some indole derivatives have been found to suppress the Hedgehog signaling pathway, which is aberrantly activated in several cancers. The potential for **1-Isopropyl-1H-indole-2,3-dione** to modulate such pathways warrants further investigation.

A hypothetical logical relationship for investigating the effect of an N-alkylated isatin on a signaling pathway is presented below.



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Caption: Logical workflow for investigating signaling pathway modulation.

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References

- 1. [PDF] The Chemistry and Synthesis of 1H-indole-2,3-dione (Isatin) and its Derivatives | Semantic Scholar [semanticscholar.org]

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